

Application Note: HPLC Analysis of N-Butyryl-N'-cinnamyl-piperazine

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Compound of Interest

Compound Name: *N-Butyryl-N'-cinnamyl-piperazine*

Cat. No.: *B1231057*

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Abstract

This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **N-Butyryl-N'-cinnamyl-piperazine**. The described methodology is applicable for the determination of purity, stability, and concentration of this compound in various sample matrices. The protocol employs a reversed-phase C18 column with UV detection, providing a reliable and reproducible analytical solution for research, quality control, and drug development applications.

Introduction

N-Butyryl-N'-cinnamyl-piperazine is a synthetic organic compound belonging to the cinnamylpiperazine class.[1] The piperazine scaffold is a "privileged structure" in medicinal chemistry, appearing in a wide array of therapeutic agents due to its versatile physicochemical properties.[2] Cinnamylpiperazine derivatives have been investigated for various pharmacological activities.[1][3] Accurate and precise analytical methods are crucial for the characterization and quality control of such compounds. This document provides a detailed protocol for the HPLC analysis of **N-Butyryl-N'-cinnamyl-piperazine**.

Physicochemical Properties

| Property | Value | Source |
|--------------------|----------------------------------|------------|
| Chemical Name | N-Butyryl-N'-cinnamyl-piperazine | - |
| Molecular Formula | C17H24N2O | - |
| Molecular Weight | 272.39 g/mol | Calculated |
| Chemical Structure | - | |

HPLC Method

A reversed-phase HPLC method was developed for the analysis of **N-Butyryl-N'-cinnamyl-piperazine**. The presence of the cinnamyl group provides a chromophore suitable for UV detection.

Chromatographic Conditions

| Parameter | Condition |
|----------------------|--|
| Instrument | Agilent 1260 Infinity II LC System or equivalent |
| Column | ZORBAX Eclipse Plus C18, 4.6 x 150 mm, 5 µm |
| Mobile Phase | Acetonitrile:Water (60:40, v/v) with 0.1% Trifluoroacetic Acid |
| Flow Rate | 1.0 mL/min |
| Injection Volume | 10 µL |
| Column Temperature | 30 °C |
| Detector | Diode Array Detector (DAD) |
| Detection Wavelength | 254 nm |
| Run Time | 10 minutes |

Method Validation Summary

The method should be validated in accordance with ICH guidelines. Key validation parameters are summarized below. For piperazine derivatives, HPLC methods have been validated for linearity, precision, accuracy, and robustness.[4][5]

| Parameter | Typical Acceptance Criteria |
|-------------------------------|-------------------------------|
| Linearity (r^2) | ≥ 0.999 |
| Precision (%RSD) | $\leq 2.0\%$ |
| Accuracy (% Recovery) | 98.0% - 102.0% |
| Limit of Detection (LOD) | Signal-to-Noise ratio of 3:1 |
| Limit of Quantification (LOQ) | Signal-to-Noise ratio of 10:1 |

Experimental Protocol

Reagents and Materials

- **N-Butyryl-N'-cinnamyl-piperazine** reference standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Trifluoroacetic Acid (TFA)
- Methanol (HPLC grade)
- Volumetric flasks (Class A)
- Pipettes (calibrated)
- HPLC vials with septa

Standard Solution Preparation

- Stock Standard Solution (1 mg/mL): Accurately weigh approximately 10 mg of **N-Butyryl-N'-cinnamyl-piperazine** reference standard and transfer it to a 10 mL volumetric flask.

Dissolve and dilute to volume with methanol.

- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock standard solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.

Sample Preparation

- Accurately weigh the sample containing **N-Butyryl-N'-cinnamyl-piperazine**.
- Dissolve the sample in a suitable solvent (e.g., methanol) and dilute with the mobile phase to a final concentration within the calibration range.
- Filter the sample solution through a 0.45 µm syringe filter into an HPLC vial.

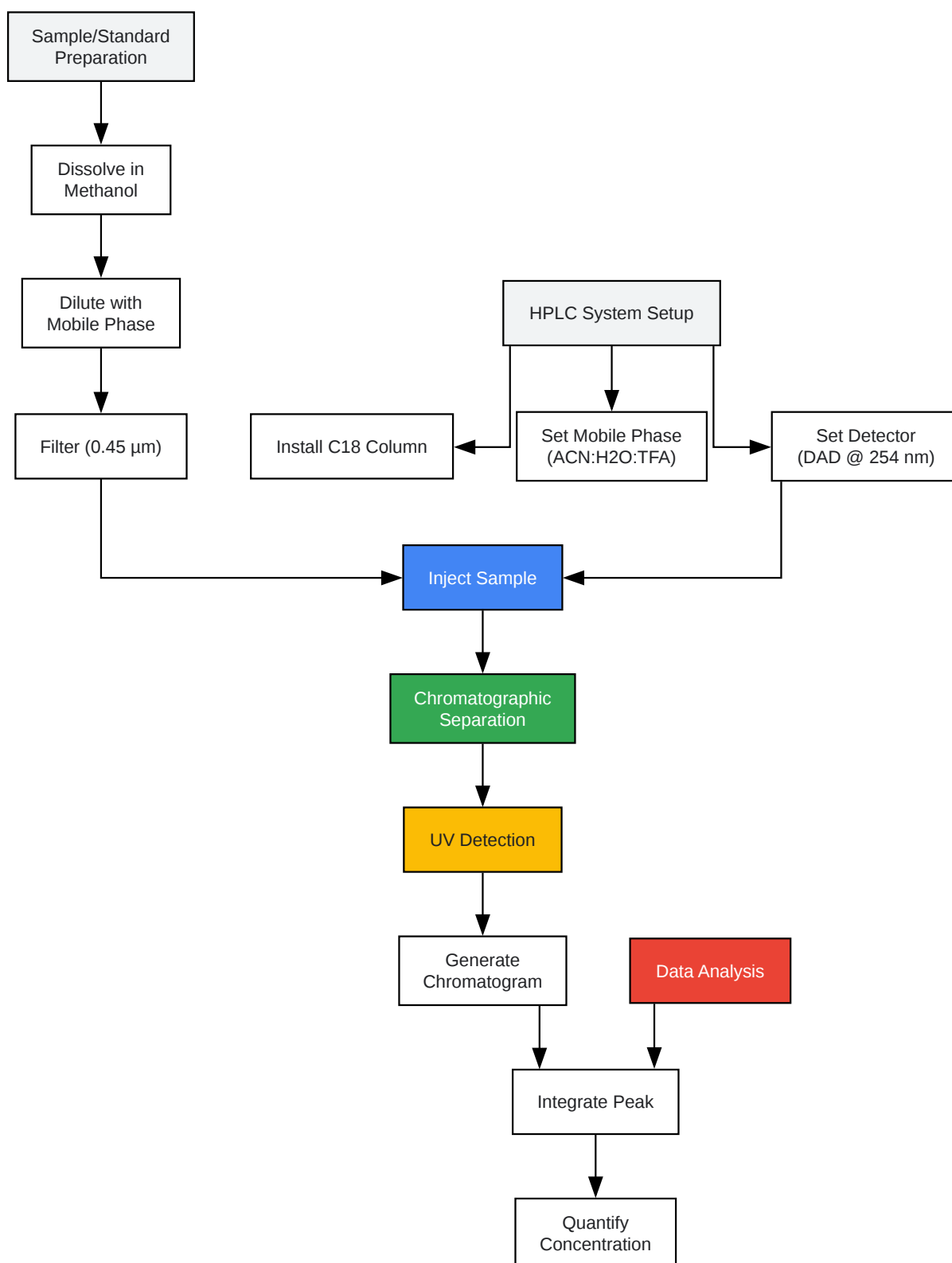
HPLC Analysis

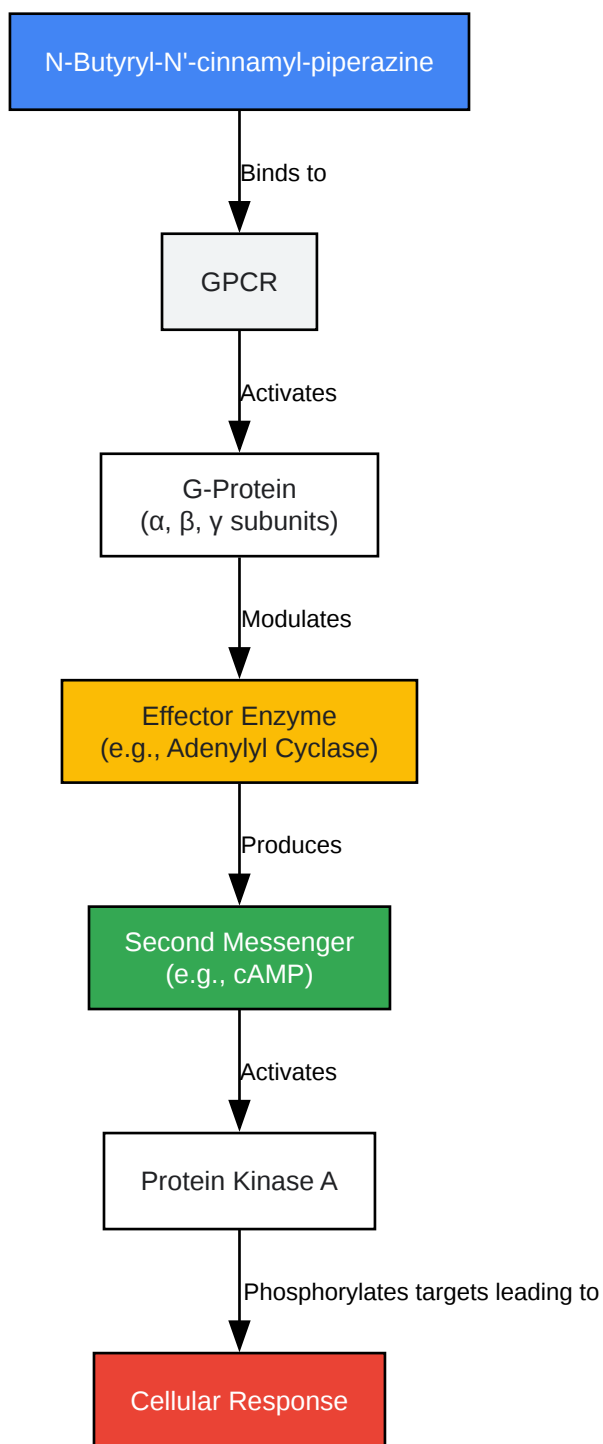
- Set up the HPLC system with the chromatographic conditions specified in the "Chromatographic Conditions" table.
- Equilibrate the column with the mobile phase until a stable baseline is achieved.
- Inject the prepared standard and sample solutions.
- Record the chromatograms and integrate the peak corresponding to **N-Butyryl-N'-cinnamyl-piperazine**.

Data Analysis

- Construct a calibration curve by plotting the peak area of the standard solutions against their corresponding concentrations.
- Perform a linear regression analysis to determine the equation of the line and the correlation coefficient (r^2).
- Calculate the concentration of **N-Butyryl-N'-cinnamyl-piperazine** in the sample using the calibration curve.

Experimental Workflow





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